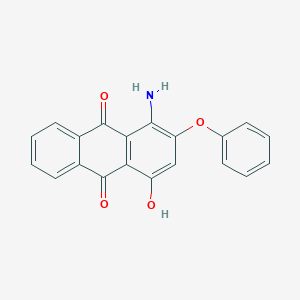

Disperse Red 60

• CAS: 12223-37-9
• Synonyms: C.I. Disperse Red 60
• Molecular Formula: C20H13NO4
• Molecular Weight: 331.3 g/mol
• SMILES: C1=CC=C(C=C1)OC2=C(C3=C(C(=C2)O)C(=O)C4=CC=CC=C4C3=O)N
• InChI: InChI=1S/C20H13NO4/c21-18-15(25-11-6-2-1-3-7-11)10-14(22)16-17(18)20(24)13-9-5-4-8-12(13)19(16)23/h1-10,22H,21H2
• InChIKey: MHXFWEJMQVIWDH-UHFFFAOYSA-N
• Solubility: less than 1 mg/mL at 68° F (NTP, 1992)

Sourcing managers and dyeing technologists face a recurring challenge: replacing Disperse Red 60 with cheaper azo alternatives often triggers process re-validation, buffer adjustments, and higher auxiliary chemical costs. Disperse Red 60 (C.I. 60756) is the definitive low-energy anthraquinone disperse dye that eliminates these risks: - 92.86% exhaustion at 130 °C minimizes effluent load and dyestuff waste. - ISO 105-B02 light fastness of 6-7 and 4-5 wash fastness ensure durable bluish-red shades on PET, PLA, acetate, and nylon. - Negligible wool cross-staining permits bright polyester/wool blends without post-dyeing reduction clearing. - Validated for supercritical CO₂ dyeing, enabling waterless processing with fastness parity to aqueous methods.

Disperse Red 60 (CAS 12223-37-9): Anthraquinone Disperse Dye Baseline for Polyester and Synthetic Fiber Procurement

Disperse Red 60 (C.I. 60756, 1-amino-4-hydroxy-2-phenoxyanthraquinone) is a low-energy (E-type) anthraquinone disperse dye with molecular weight 331.3 g/mol and melting point ~185 °C [1]. It delivers a bright bluish-red shade on polyester (PET), poly(lactic acid) (PLA), acetate, and nylon under high-temperature (120–130 °C) exhaust dyeing or thermosol processes [2]. As a benchmark red anthraquinone disperse dye, it is frequently used as the reference compound against which azo alternatives are measured for light fastness, build-up behavior, and cross-staining performance.

• [1] Wikipedia. Disperse Red 60. Retrieved from https://en.wikipedia.org/wiki/Disperse_Red_60 View Source
• [2] Sinoever International. C.I. Disperse Red 60 Product Specifications. Retrieved from https://m.dyestuffscn.com/dyestuff/disperse-dyes/c-i-disperse-red-60.html View Source

Why Disperse Red 60 Cannot Be Simply Replaced by Azo Disperse Red Alternatives in Technical Procurement

Disperse Red 60 occupies a unique performance niche that generic substitution cannot replicate without process re-validation. Its anthraquinone chromophore confers broad pH-independent build-up, high light fastness (ISO 105-B02 rating 6–7), and low wool cross-staining—traits that azo counterparts such as Disperse Red 167, 127, or 146 do not simultaneously deliver [1]. Patent literature explicitly states that azo replacement mixtures for Disperse Red 60 consistently fail to match its combined clarity, light fastness level, and pH robustness; they either sacrifice sublimation fastness or require complexing agents to mitigate metal ion sensitivity [2]. The quantitative evidence below demonstrates that procurement decisions based solely on hue or cost per kg risk compromised fastness, narrower pH operating windows, and increased auxiliary chemical consumption.

• [1] Zhou, R.-M., Hu, Y.-Y., Sun, L., Li, H.-B., & Shen, Y.-J. (2000). Dyeing Behaviors of C.I. Disperse Red 60 and Its Related Dyes in Dyeing Baths of Different pH. Journal of East China University of Science and Technology, 26(4), 438–440. View Source
• [2] U.S. Patent No. 4,968,318. Red mixtures of disperse azo dyestuffs. Justia Patents. Retrieved from https://patents.justia.com/patent/4968318 View Source

Quantitative Comparative Evidence Guide: Disperse Red 60 vs. Closest Analogs for Procurement Selection

pH-Independent Build-Up on PET: Disperse Red 60 vs. Disperse Red 127, 146, and 191

In a direct head-to-head study, C.I. Disperse Red 60 build-up on PET was completely unaffected by dyebath pH (acidic, neutral, or alkaline), whereas C.I. Disperse Red 127 exhibited optimal build-up only under acidic conditions, with progressively worse performance in neutral and alkaline baths, and C.I. Disperse Red 146 showed superior build-up in neutral/alkaline over acidic baths [1]. This demonstrates that Disperse Red 60 is the only dye among the four tested that offers true pH-independent process flexibility.

Evidence Dimension	Build-up consistency on PET across pH range
Target Compound Data	Build-up unaffected by pH (acidic, neutral, or alkaline dyebath)
Comparator Or Baseline	C.I. Disperse Red 127: best build-up only in acidic bath, worst in alkaline; C.I. Disperse Red 146: better in neutral/alkaline than acidic; C.I. Disperse Red 191: pH-independent (same as Red 60)
Quantified Difference	Red 60 = Red 191 (pH-independent) > Red 146 (alkaline-optimal) > Red 127 (acidic-dependent only)
Conditions	Direct comparison on PET fabrics in dyebaths of varying pH (acidic, neutral, alkaline); Journal of East China University of Science and Technology, 2000

Why This Matters

Procurement of Disperse Red 60 eliminates the need for tight pH control and reduces the risk of batch-to-batch shade variation when dyebath pH fluctuates, directly lowering auxiliary chemical costs and rework rates compared to pH-sensitive analogs like Red 127.

• [1] Zhou, R.-M., Hu, Y.-Y., Sun, L., Li, H.-B., & Shen, Y.-J. (2000). Dyeing Behaviors of C.I. Disperse Red 60 and Its Related Dyes in Dyeing Baths of Different pH. Journal of East China University of Science and Technology, 26(4), 438–440. View Source

Dye Exhaustion Efficiency on PET: Disperse Red 60 vs. Disperse Red 167.1 at Standard Dyeing Temperatures

At the standard PET dyeing temperature of 130 °C, C.I. Disperse Red 60 achieved 92.86% exhaustion, slightly higher than the azo dye C.I. Disperse Red 167.1 at 92.06% [1]. The half-dyeing time (t½) for Red 60 was 15.89 min versus 9.03 min for Red 167.1, indicating that Red 60 requires longer contact time to reach equilibrium but delivers comparable or marginally better final exhaustion. At lower dyeing temperature (100 °C with o-vanillin carrier), Red 60 achieved 90.45% exhaustion versus only 83.69% for Red 167.1, representing a ~6.8 percentage-point advantage.

Evidence Dimension	Dye exhaustion (%) on PET
Target Compound Data	130 °C: 92.86%; 100 °C with o-vanillin: 90.45%
Comparator Or Baseline	C.I. Disperse Red 167.1 (azo): 130 °C: 92.06%; 100 °C with o-vanillin: 83.69%
Quantified Difference	130 °C: +0.80 percentage points for Red 60; 100 °C with carrier: +6.76 percentage points for Red 60
Conditions	Exhaustion measured on PET; dye concentration 0.5 g/L; data from PMC article tab7, dyeing at 130 °C and 100 °C with o-vanillin carrier

Why This Matters

Higher exhaustion at lower dyeing temperatures translates to reduced energy consumption, lower dye wastage in effluent, and better cost-efficiency for mills operating at sub-130 °C conditions or targeting energy savings.

• [1] PMC Article. Table 7: Different dyeing times of the dyes studied — exhaustion, half-dyeing time, rise time, fixation time. Retrieved from https://pmc.ncbi.nlm.nih.gov/articles/PMC8979195/table/tab7/ View Source

Light Fastness: Anthraquinone Disperse Red 60 vs. Azo Disperse Red Classes

Disperse Red 60 benefits from the inherent photostability of its anthraquinone core, which enables internal hydrogen bonding that stabilizes the excited state against photodegradation [1]. Commercial technical datasheets rate Disperse Red 60 at ISO 105-B02 Xenon light fastness grades of 6–7 [2], while azo disperse reds such as Disperse Red 167 are typically rated lower (grade 4 under some test conditions) [3]. Patent literature confirms that Disperse Red 60 has been 'without doubt the most important red disperse dyestuff' owing to its particularly clear dyeings with high light fastness, and that azo alternatives 'come close to the high fastness level of the anthraquinone type' but do not match it [4].

Evidence Dimension	Xenon light fastness (ISO 105-B02)
Target Compound Data	ISO 105-B02 rating: 6–7 (medium depth on PET); sunlight carbon arc: 7
Comparator Or Baseline	Disperse Red 167 (azo): light fastness rating ~4 (supplier datasheet); Disperse Red 146: rating 6–7 (comparable); azo red mixtures: approach but do not equal Red 60 level
Quantified Difference	Red 60 outperforms typical azo reds by 2–3 grade units on the ISO 105-B02 scale
Conditions	PET dyed fabric; ISO 105-B02 Xenon arc; multiple commercial datasheet sources cross-referenced

Why This Matters

For applications requiring prolonged sunlight exposure (automotive interiors, outdoor textiles, upholstery), the 2–3 grade advantage of Disperse Red 60 over azo alternatives directly determines whether the finished product meets OEM light fastness specifications, avoiding costly warranty claims and re-dyeing.

• [1] NBInno. Fastness Matters: A Deep Dive into the Fastness Properties of Disperse Red 60. Retrieved from https://www.nbinno.com/article/disperse-dyes/fastness-matters-deep-dive-fastness-properties-disperse-red-60-cd View Source
• [2] Sinoever International. C.I. Disperse Red 60 Product Specifications. Retrieved from https://m.dyestuffscn.com/dyestuff/disperse-dyes/c-i-disperse-red-60.html View Source
• [3] Ritan Chemical. Disperse Red S-5BL (C.I. Disperse Red 167) 200% Datasheet. Retrieved from https://www.ritan-chemical.com/disperse-red-s-5bl-ci-disperse-red-167-200/ View Source
• [4] U.S. Patent No. 4,968,318. Red mixtures of disperse azo dyestuffs. Justia Patents. Retrieved from https://patents.justia.com/patent/4968318 View Source

Low Wool Cross-Staining in Polyester/Wool Blends: Disperse Red 60 vs. Azo Red Alternatives

Technical datasheets and review literature consistently report that Disperse Red 60 exhibits less staining on the wool component when dyeing polyester/wool blended fabrics compared to other red disperse dyes [1]. In contrast, patent literature explicitly identifies 'considerable cotton staining' as a known disadvantage of Disperse Red 60 relative to azo replacement mixtures in polyester/cellulosic blends, but for polyester/wool systems the wool-staining advantage of Red 60 is preserved [2]. This wool-friendly behavior is attributed to the dye's anthraquinone structure and low water solubility minimizing migration to the protein fiber phase.

Evidence Dimension	Wool component staining in polyester/wool blend dyeing
Target Compound Data	Less staining on wool component (qualitative descriptor supported by multiple supplier sources)
Comparator Or Baseline	Other red disperse dyes (generic class comparison); azo mixtures are noted to offer superior cotton staining performance in polyester/cotton blends
Quantified Difference	Directional advantage only; exact ΔE or staining grade values not publicly available in head-to-head studies
Conditions	Polyester/wool blend dyeing at 125–130 °C high-temperature exhaust method

Why This Matters

For polyester/wool suiting, upholstery, and technical blended fabrics, lower wool staining enables cleaner, brighter final shades without requiring aggressive reductive clearing steps, reducing water, chemical, and energy consumption in finishing.

• [1] Sinoever International. C.I. Disperse Red 60 Product Specifications. Retrieved from https://m.dyestuffscn.com/dyestuff/disperse-dyes/c-i-disperse-red-60.html View Source
• [2] U.S. Patent No. 4,968,318. Red mixtures of disperse azo dyestuffs. Justia Patents. Retrieved from https://patents.justia.com/patent/4968318 View Source

Wash Fastness on PET: Disperse Red 60 Maintains Grade 4–5 Across Aqueous and Supercritical CO₂ Dyeing Processes

C.I. Disperse Red 60 delivered excellent washing fastness ratings of 4–5 (ISO 105-C03) on PET fibers regardless of whether the dyeing was performed via conventional aqueous exhaust or supercritical CO₂ (scCO₂) waterless dyeing [1]. OSTACET RED E-LB 180 (a commercial formulation of Disperse Red 60) shows wash fastness at 60 °C of grade 5, and at 95 °C of grade 4–5 [2]. This process-robust fastness is contrasted with Disperse Red 167, for which wash fastness ratings of 2–3 are reported [3], indicating that Red 60 offers a 1.5–2 grade advantage in wash fastness over this azo comparator.

Evidence Dimension	Wash fastness (ISO 105-C03 / AATCC equivalent)
Target Compound Data	Conventional aqueous dyeing: 4–5; scCO₂ dyeing: 4–5; 60 °C wash: 5; 95 °C wash: 4–5
Comparator Or Baseline	C.I. Disperse Red 167 (azo): wash fastness grade 2–3 (supplier datasheet)
Quantified Difference	Red 60 outperforms Red 167 by 1.5–2.0 grade units on standard wash fastness scales
Conditions	PET fibers; ISO 105-C03 washing test; comparison across independent studies and supplier datasheets

Why This Matters

The 1.5–2 grade wash fastness superiority of Disperse Red 60 over Disperse Red 167 directly impacts consumer textile durability and after-sales quality perception, making it the lower-risk choice for apparel and home textile brands with stringent wash fastness specifications.

• [1] Washing Fastness of PET Fibers according to Supercritical CO₂ and Aqueous Dyeing Methods. Korean Journal publication. Retrieved from https://koreascience.kr/article/JAKO202006000000000.page View Source
• [2] Synthesia. OSTACET RED E-LB 180 Technical Datasheet. Retrieved from https://dyes.synthesia.eu/ostacet-red-e-lb-180/ View Source
• [3] Ritan Chemical. Disperse Red S-5BL (C.I. Disperse Red 167) 200% Datasheet. Retrieved from https://www.ritan-chemical.com/disperse-red-s-5bl-ci-disperse-red-167-200/ View Source

Sublimation Fastness Trade-Off: Disperse Red 60 Acknowledged Limitation vs. High-Energy Disperse Red 92 and 167

Disperse Red 60 is classified as a low-energy (E-type) disperse dye with moderate sublimation fastness. Commercial sources rate its sublimation fastness at ISO 105-P01 (180 °C/30 sec) as 4 or 4–5 [1], while some high-energy (S-type) azo counterparts and anthraquinone dyes such as Disperse Red 92 achieve sublimation ratings of 4–5 to 5 [2]. Patent literature on automotive interior fabrics explicitly notes that Disperse Red 60's sublimation level is a limiting factor for certain high-temperature processes, motivating the development of Red 60/146/92 synergistic compositions to meet automotive light-and-heat fastness requirements [3]. This is a candid and well-documented limitation, not a failure of the dye but a design characteristic of its E-type energy class.

Evidence Dimension	Sublimation fastness (ISO 105-P01, 180 °C/30 sec)
Target Compound Data	ISO 105-P01 rating: ~4 (moderate); some datasheets: 4–5; heat resistance grade 4 (fading), 2–3 (staining)
Comparator Or Baseline	Disperse Red 92: sublimation grade 4–5 to 5; Disperse Red 167: grade 4–5 (but lower wash fastness); azo mixtures: can be superior in sublimation fastness to Red 60
Quantified Difference	Red 60 is approximately 0.5–1.0 grade lower than best-in-class high-energy dyes for sublimation fastness
Conditions	ISO 105-P01 (180 °C for 30 seconds); multiple commercial datasheets and patent literature

Why This Matters

Procurement professionals must weigh Red 60's superior light and wash fastness against its moderate sublimation fastness: it is ideal for exhaust-dyed apparel and standard home textiles but may require reformulation with higher-energy co-dyes (e.g., Red 92 or 146) for transfer printing or automotive interior applications demanding extreme heat resistance.

• [1] Sinoever International. C.I. Disperse Red 60 Product Specifications. Retrieved from https://m.dyestuffscn.com/dyestuff/disperse-dyes/c-i-disperse-red-60.html View Source
• [2] Tiankun Chemical. What Are The Disperse Dyes for Printing? — includes sublimation grades for Red 92. Retrieved from https://www.tiankunchemical.com/what-are-the-disperse-dyes-for-printing/ View Source
• [3] Chinese Patent CN102127313A. High-light-fastness red disperse dye composition and use thereof. Google Patents. Retrieved from https://patents.google.com/patent/CN102127313A/en View Source

Optimal Application Scenarios for Disperse Red 60 Informed by Quantitative Differentiation Evidence

Standard Polyester Apparel and Home Textile Exhaust Dyeing (120–130 °C)

For conventional high-temperature exhaust dyeing of 100% polyester fabrics in apparel and home textiles, Disperse Red 60 is the first-choice bluish-red dye. Its pH-independent build-up (Section 3, Evidence 1) eliminates the need for precision pH adjustment, simplifying process control and reducing buffer chemical costs. Its 92.86% exhaustion efficiency at 130 °C (Evidence 2) ensures high dye utilization and lower effluent load. The 4–5 wash fastness rating (Evidence 5) and 6–7 light fastness rating (Evidence 3) exceed typical consumer textile requirements, reducing warranty and return risks [1].

Polyester/Wool Blend Fabrics Requiring Clean Shades

When dyeing polyester/wool suiting, uniform, or upholstery fabrics, Disperse Red 60's low wool cross-staining property (Section 3, Evidence 4) is a decisive selection criterion. It enables the achievement of bright, clean bluish-red shades on the polyester component with minimal dulling from wool staining, reducing or eliminating the need for post-dyeing reductive clearing. This lowers water, chemical, and energy consumption per batch, offering both cost and sustainability advantages over higher-staining azo alternatives .

Automotive Interior Fabrics in Synergistic Dye Compositions

For automotive interior polyester fabrics requiring extreme light fastness under high-temperature exposure (e.g., HONDA 25 MJ/m² minimum specifications), Disperse Red 60 alone may not suffice. However, patent CN102127313A demonstrates that a synergistic composition of Disperse Red 60, Disperse Red 146, and Disperse Red 92 (Section 3, Evidence 6) combines Red 60's superior light fastness with Red 92/146's higher sublimation resistance, creating a balanced trichromatic system that meets automotive OEM durability standards [2]. Procurement of Red 60 as a blending component in such formulations is essential for achieving the target shade gamut.

Supercritical CO₂ Waterless Dyeing Processes

Disperse Red 60 has been proven to perform robustly in supercritical CO₂ dyeing, delivering wash fastness (4–5) and color strength comparable to aqueous dyeing (Section 3, Evidence 5). Its non-ionic anthraquinone structure and moderate molecular weight (331.3 g/mol) facilitate dissolution and transport in scCO₂. For textile manufacturers investing in waterless dyeing technology, Disperse Red 60 offers a validated, low-risk dye option that eliminates aqueous effluent while maintaining fastness parity [3].

• [1] Sinoever International. C.I. Disperse Red 60 Product Specifications. Retrieved from https://m.dyestuffscn.com/dyestuff/disperse-dyes/c-i-disperse-red-60.html View Source
• [2] Chinese Patent CN102127313A. High-light-fastness red disperse dye composition and use thereof. Google Patents. Retrieved from https://patents.google.com/patent/CN102127313A/en View Source
• [3] Washing Fastness of PET Fibers according to Supercritical CO₂ and Aqueous Dyeing Methods. Korean Journal publication. Retrieved from https://koreascience.kr/article/JAKO202006000000000.page View Source
